

Application Note: Strategic Utilization of 2-Methyl-4-(phenethyloxy)aniline in API Synthesis

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Compound of Interest

Compound Name: 2-Methyl-4-(phenethyloxy)aniline

CAS No.: 926246-51-7

Cat. No.: B3168107

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Executive Summary

This application note details the strategic implementation of **2-Methyl-4-(phenethyloxy)aniline** (CAS: 926246-51-7 / 1185296-12-1 HCl salt) as a high-value intermediate in the synthesis of Tyrosine Kinase Inhibitors (TKIs).

In modern medicinal chemistry, this compound serves as a "privileged scaffold," providing a critical hydrophobic tail that targets the ATP-binding pocket of kinases such as c-Met, EGFR, and VEGFR. Its specific structural features—the ortho-methyl group and the para-phenethyloxy moiety—are engineered to enhance binding affinity through conformational restriction and lipophilic interaction, respectively.

This guide provides validated protocols for its synthesis, quality control, and downstream coupling, designed for researchers in drug discovery and process chemistry.

Chemical Identity & Properties

Property	Specification
Chemical Name	2-Methyl-4-(phenethyloxy)aniline
Synonyms	4-(2-Phenylethoxy)-2-methylaniline; 4-Amino-3-methylphenyl phenethyl ether
CAS Number	926246-51-7 (Free Base); 1185296-12-1 (HCl Salt)
Molecular Formula	C ₁₅ H ₁₇ NO
Molecular Weight	227.30 g/mol
Appearance	Off-white to pale brown solid
Solubility	Soluble in DMSO, Methanol, DCM; Insoluble in water
Melting Point	92–96 °C (typical for free base)

Mechanistic Rationale in Drug Design

The utility of **2-Methyl-4-(phenethyloxy)aniline** lies in its ability to optimize the Pharmacophore-Binding Relationship within the kinase domain.

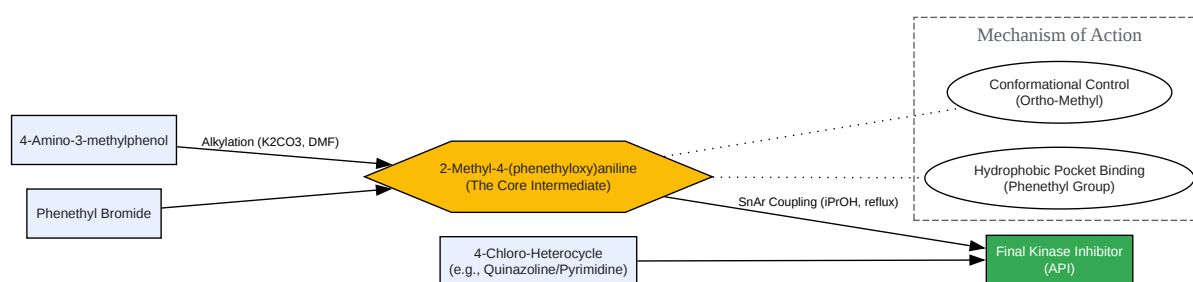
Structural Logic

- **Phenethyloxy Tail (Hydrophobic Anchor):** The phenethyl ether chain extends into the hydrophobic back-pocket (selectivity pocket) of the kinase enzyme. This interaction is often driven by

stacking with residues like Phenylalanine or Tyrosine in the gatekeeper region.
- **Ortho-Methyl Group (Conformational Lock):** The methyl group at the 2-position (ortho to the amine) introduces steric hindrance that forces the aniline ring to twist relative to the heterocycle core (e.g., quinazoline or pyrimidine). This "pre-organized" conformation reduces the entropic penalty upon binding, significantly improving potency ().

Pathway Visualization

The following diagram illustrates the role of this intermediate in a convergent synthesis workflow for a generic TKI.



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Caption: Convergent synthesis pathway utilizing **2-Methyl-4-(phenethyloxy)aniline** to generate high-affinity kinase inhibitors.

Experimental Protocols

Protocol A: Synthesis of 2-Methyl-4-(phenethyloxy)aniline

Objective: To synthesize the intermediate from commercially available precursors with high purity (>98%).

Reagents:

- 4-Amino-3-methylphenol (1.0 eq)
- (2-Bromoethyl)benzene (Phenethyl bromide) (1.1 eq)
- Potassium Carbonate (

) (2.0 eq)

- Potassium Iodide (KI) (0.1 eq, catalyst)
- DMF (Dimethylformamide) (10 Volumes)

Step-by-Step Methodology:

- Charge: In a clean, dry reactor, dissolve 4-Amino-3-methylphenol in DMF.
- Base Addition: Add

and KI. Stir the suspension at room temperature for 15 minutes.
- Alkylation: Dropwise add (2-Bromoethyl)benzene over 30 minutes to control exotherm.
- Reaction: Heat the mixture to 60–80°C for 4–6 hours. Monitor by HPLC (Target: <2% starting phenol).
- Quench: Cool to 25°C and pour the mixture into ice-cold water (30 Volumes).
- Isolation: The product will precipitate as a solid. Filter and wash with water (3x) to remove residual DMF.
- Purification: Recrystallize from Ethanol/Water (8:2) if purity is <98%.
- Drying: Vacuum dry at 45°C for 12 hours.

Critical Process Parameters (CPPs):

- Temperature: Exceeding 90°C may lead to N-alkylation (impurity).
- Stoichiometry: Excess bromide is preferred to drive phenol conversion; unreacted bromide is removed during wash.

Protocol B: Coupling to Heterocycle (API Synthesis)

Objective: To couple the aniline intermediate to a 4-chloroquinazoline core (Model Reaction for TKI synthesis).

Reagents:

- 4-Chloro-6,7-dimethoxyquinazoline (1.0 eq)
- **2-Methyl-4-(phenethyloxy)aniline** (1.05 eq)
- Isopropanol (IPA) (15 Volumes)
- HCl (4M in Dioxane) (Catalytic amount, optional)

Step-by-Step Methodology:

- Dissolution: Suspend the chloroquinazoline core in IPA.
- Addition: Add the aniline intermediate.
- Reflux: Heat the mixture to reflux (82°C). The reaction is typically driven by the precipitation of the product hydrochloride salt.
- Monitoring: Reaction is usually complete within 2–4 hours (TLC/HPLC).
- Work-up: Cool to 0–5°C. The product precipitates as a salt.
- Filtration: Filter the solid and wash with cold IPA and then diethyl ether.
- Free Basing (Optional): If the free base is required, suspend in DCM and wash with saturated

Quality Control & Characterization

Trustworthiness in data is paramount. Use the following parameters to validate the intermediate before use in GMP steps.

Test	Method	Acceptance Criteria
Purity	HPLC (C18, ACN/Water gradient)	(Area %)
Identification	¹ H-NMR (DMSO- d ₆)	Consistent with structure
Water Content	Karl Fischer (KF)	
Residual Solvents	GC-Headspace	DMF ppm
Appearance	Visual	Off-white to light brown solid

NMR Signature (Diagnostic Signals):

- 7.2 ppm (s, 3H): Methyl group on aniline ring.
- 2.9 ppm (t, 2H): Benzylic
of phenethyl group.
- 3.6 ppm (t, 2H): Ether
.
- 6.7 ppm (br s, 2H): Aniline
(exchangeable).

Safety & Compliance

- Hazard Class: Irritant (Skin/Eye). Potential sensitizer.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood to avoid dust inhalation.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation (darkening of color).

References

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